

safe handling and disposal of ethyl 4,4-difluoro-3-oxobutanoate

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Compound of Interest

Compound Name: ethyl 4,4-difluoro-3-oxobutanoate

Cat. No.: B116573

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Technical Support Center: Ethyl 4,4-difluoro-3-oxobutanoate

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **ethyl 4,4-difluoro-3-oxobutanoate** (CAS No. 352-24-9). Please consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **ethyl 4,4-difluoro-3-oxobutanoate**?

A1: **Ethyl 4,4-difluoro-3-oxobutanoate** is classified as a combustible liquid that can cause skin irritation and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, personnel should wear chemical safety goggles or glasses, appropriate chemical-resistant gloves (e.g., nitrile), and a lab coat.^[2] Work should be conducted in a chemical fume hood to minimize inhalation exposure.^[2]

Q3: How should **ethyl 4,4-difluoro-3-oxobutanoate** be stored?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^[2] Keep it away from heat, sparks, open flames, and incompatible materials such as strong acids, strong bases, and strong reducing agents.^[2]

Q4: Can I dispose of small quantities of **ethyl 4,4-difluoro-3-oxobutanoate** down the drain?

A4: No. As a halogenated organic compound, it must not be disposed of down the drain.^[3]^[4] It should be collected as hazardous chemical waste.^[3]^[4]

Q5: What are the incompatible materials to avoid with this chemical?

A5: Avoid contact with strong acids, strong bases, and strong reducing agents.^[2]

Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

- Solution:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[2] Remove contaminated clothing. If skin irritation persists, seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2] Seek immediate medical attention.

Issue: Minor Spill in the Laboratory

- Solution:
 - Ensure the area is well-ventilated and restrict access.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like sand or vermiculite.
 - Collect the absorbed material into a designated, labeled container for hazardous waste disposal.^[5]

- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Do not allow the spilled material to enter drains or waterways.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
CAS Number	352-24-9	[1]
Molecular Formula	C6H8F2O3	[1]
Molecular Weight	166.12 g/mol	[6][7]
Appearance	Colorless to Almost colorless clear liquid	
Boiling Point	170.1 °C at 760 mmHg	[6]
Flash Point	55.7 °C	[6]
Density	1.191 g/cm ³	[6]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement Codes
Flammability	Combustible Liquid (Flam. Liq. 4)	H227
Skin Corrosion/Irritation	Causes skin irritation (Skin Irrit. 2)	H315
Serious Eye Damage/Irritation	Causes serious eye irritation (Eye Irrit. 2A)	H319
Specific Target Organ Toxicity	May cause respiratory irritation (STOT SE 3)	H335

Source: SynQuest Labs Safety Data Sheet^[1]

Experimental Protocols

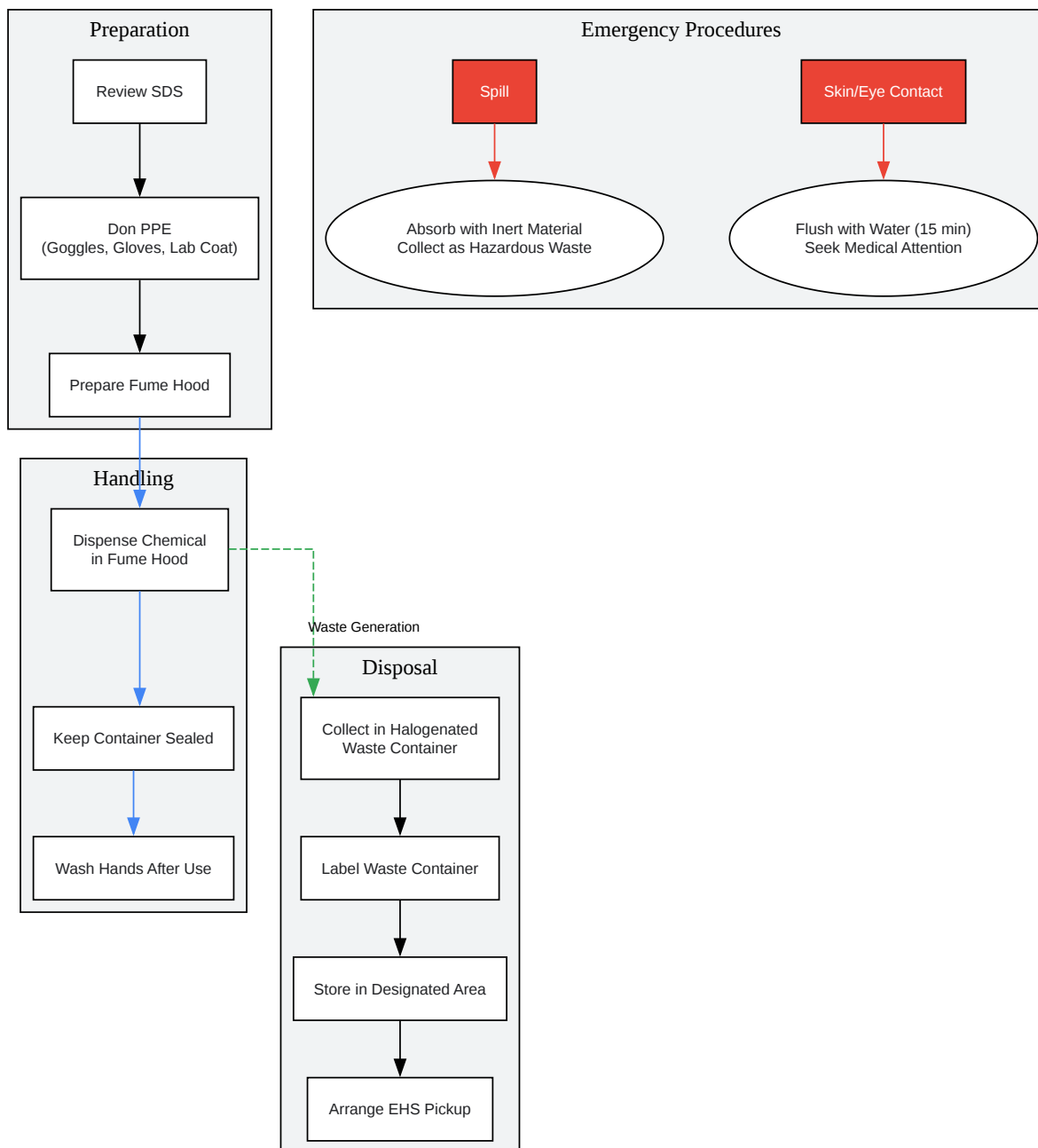
Protocol 1: Standard Handling Procedure

- Before use, review the Safety Data Sheet (SDS) for **ethyl 4,4-difluoro-3-oxobutanoate**.
- Ensure a chemical fume hood is operational and available.
- Don appropriate Personal Protective Equipment (PPE): chemical safety goggles, nitrile gloves, and a laboratory coat.
- Dispense the required amount of the chemical within the fume hood, keeping the container opening away from your breathing zone.
- Keep the container tightly sealed when not in use.
- Avoid generating aerosols or vapors.
- After handling, wash hands thoroughly with soap and water.

Protocol 2: Waste Disposal Procedure

- **Ethyl 4,4-difluoro-3-oxobutanoate** is a halogenated organic compound and must be disposed of as hazardous waste.[3][8]
- Collect all waste containing this compound in a designated, properly labeled, and sealed container for halogenated organic waste.[5]
- Do not mix with non-halogenated waste.[4][9]
- Store the waste container in a designated satellite accumulation area away from incompatible materials.
- Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Visual Workflow



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